

N-Methyl-1,3-propanediamine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N-Methyl-1,3-propanediamine*

Cat. No.: *B050750*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core chemical properties of **N-Methyl-1,3-propanediamine**. The information is curated for researchers, scientists, and professionals in drug development, with a focus on structured data presentation, detailed experimental methodologies, and visual representations of workflows.

Chemical and Physical Properties

N-Methyl-1,3-propanediamine, also known as 3-(methyamino)propylamine, is a colorless to pale yellow liquid with a distinct amine odor.^[1] It is an aliphatic amine that is hygroscopic, meaning it can absorb moisture from the air.^[1] This compound serves as a valuable building block in the synthesis of various pharmaceuticals, agrochemicals, and surfactants due to its nucleophilic nature.^[1]

Identification and General Properties

Property	Value	Reference
CAS Number	6291-84-5	[1][2]
Molecular Formula	C ₄ H ₁₂ N ₂	[1][2]
Molecular Weight	88.15 g/mol	[2]
IUPAC Name	N'-methylpropane-1,3-diamine	[2]
Synonyms	(3-Aminopropyl)methylamine, 3-(Methylamino)propylamine, N-Methyl-1,3-diaminopropane	[1][2]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Amine-like	[1]

Physical Properties

A comprehensive summary of the key physical properties of **N-Methyl-1,3-propanediamine** is presented below.

Property	Value	Unit	Reference
Boiling Point	139-141	°C	[3][4][5][6]
Melting Point	-72	°C	[7][8]
Density	0.844	g/mL at 25 °C	[3][4][5][6][7]
Refractive Index (n _{20/D})	1.447	[3][4][5][6]	
Flash Point	35 - 42	°C	[2][4]
Solubility in Water	Soluble (≥100 mg/mL at 19 °C)	[8][9]	
Vapor Pressure	13.331	hPa at 39.37 °C	[3]

Experimental Protocols

This section outlines the detailed methodologies for determining the key physical properties of **N-Methyl-1,3-propanediamine**.

Determination of Boiling Point

The boiling point of **N-Methyl-1,3-propanediamine** can be determined using the Thiele tube method, which is suitable for small sample volumes.

Apparatus:

- Thiele tube
- Thermometer (0-200 °C range)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Heating mantle or Bunsen burner
- Mineral oil

Procedure:

- A small amount of **N-Methyl-1,3-propanediamine** is placed into the small test tube.
- The capillary tube is inverted (sealed end up) and placed inside the test tube containing the sample.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The thermometer and test tube assembly are placed in the Thiele tube containing mineral oil, ensuring the oil level is above the sample.
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.

- As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.
- The heat is removed, and the temperature at which the liquid begins to enter the capillary tube is recorded as the boiling point.

Determination of Density

The density of liquid **N-Methyl-1,3-propanediamine** is determined by measuring the mass of a known volume.

Apparatus:

- Pycnometer (specific gravity bottle) or a graduated cylinder and an analytical balance.
- Water bath for temperature control (25 °C).

Procedure:

- The mass of a clean, dry pycnometer is accurately measured.
- The pycnometer is filled with **N-Methyl-1,3-propanediamine** and placed in a water bath at 25 °C to allow the liquid to reach thermal equilibrium.
- Any excess liquid is removed, and the outside of the pycnometer is dried.
- The mass of the pycnometer filled with the sample is measured.
- The volume of the pycnometer is determined by repeating the procedure with distilled water, for which the density at 25 °C is known.
- The density of **N-Methyl-1,3-propanediamine** is calculated using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.

Measurement of Refractive Index

An Abbe refractometer is used to measure the refractive index of **N-Methyl-1,3-propanediamine**.

Apparatus:

- Abbe refractometer
- Constant temperature water circulator (20 °C)
- Dropper
- Ethanol or acetone for cleaning

Procedure:

- The refractometer is calibrated using a standard liquid with a known refractive index.
- The prisms of the refractometer are cleaned with a suitable solvent (e.g., acetone) and allowed to dry.
- A few drops of **N-Methyl-1,3-propanediamine** are placed on the surface of the lower prism using a dropper.
- The prisms are closed and locked.
- Water from the constant temperature circulator is allowed to flow through the instrument to maintain the temperature at 20 °C.
- The light source is positioned, and the eyepiece is adjusted to view the crosshairs.
- The handwheel is turned until the boundary between the light and dark fields is visible.
- The compensator is adjusted to eliminate any color fringes and sharpen the boundary line.
- The handwheel is finely adjusted to center the boundary line on the crosshairs.
- The refractive index is read from the scale.

Determination of Flash Point

The flash point of **N-Methyl-1,3-propanediamine** is determined using a closed-cup method, such as the Pensky-Martens or Tag Closed Cup tester, which is appropriate for flammable

liquids.

Apparatus:

- Pensky-Martens or Tag Closed Cup flash point apparatus
- Thermometer
- Ignition source (e.g., a small flame or an electric igniter)

Procedure:

- The sample cup is filled with **N-Methyl-1,3-propanediamine** to the specified level.
- The lid, which contains the thermometer and ignition source, is securely placed on the cup.
- The sample is heated at a slow, constant rate.
- At regular temperature intervals, the ignition source is applied to the vapor space above the liquid.
- The flash point is the lowest temperature at which the application of the ignition source causes the vapors to ignite with a brief flash.

Chemical Reactivity and Safety

N-Methyl-1,3-propanediamine is a flammable and corrosive liquid.^[3] It is a basic compound that reacts exothermically with acids to form salts.^{[3][9]} It may be incompatible with isocyanates, halogenated organic compounds, peroxides, phenols (acidic), epoxides, anhydrides, and acid halides.^{[3][9]} Flammable gaseous hydrogen may be generated when it comes into contact with strong reducing agents, such as hydrides.^{[3][9]}

Due to its hazardous nature, appropriate personal protective equipment, including gloves, safety goggles, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated fume hood.

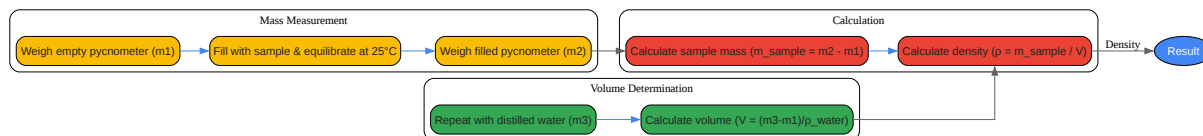
Visualization of Experimental Workflows

The following diagrams illustrate the general workflows for determining the key physical properties of **N-Methyl-1,3-propanediamine**.



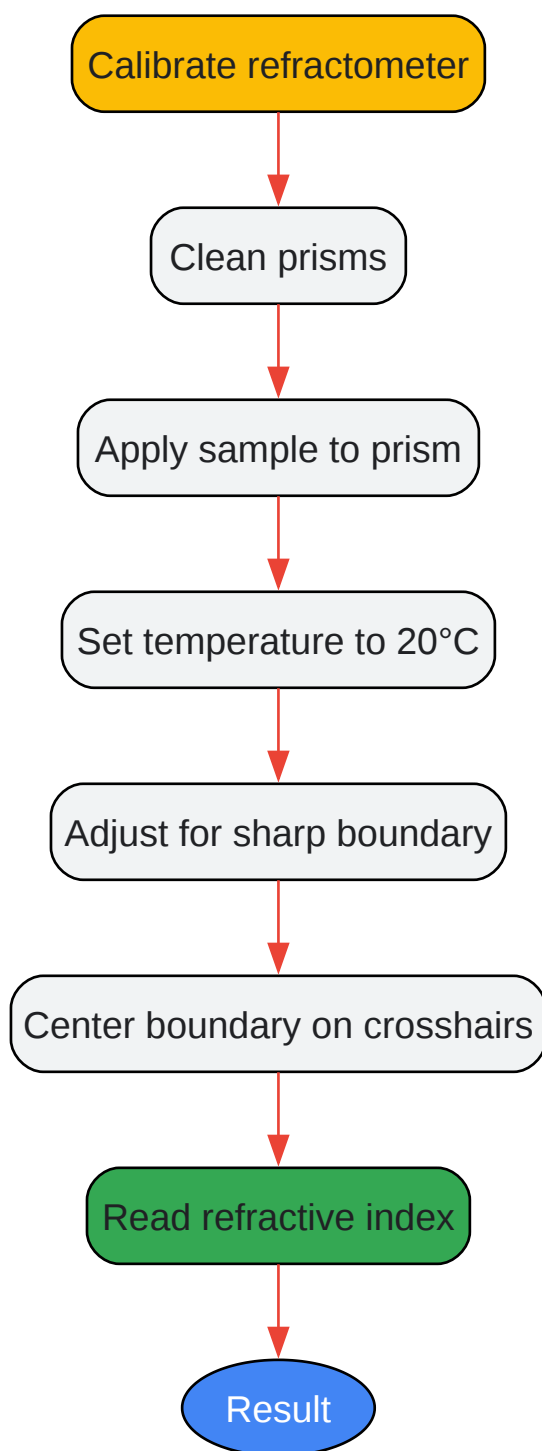
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Caption: Workflow for Boiling Point Determination.



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Caption: Workflow for Density Determination.



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Caption: Workflow for Refractive Index Measurement.

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